

# Statistical analysis of data from experiments using N,N'-Dimethyltrimethyleneurea

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## Compound of Interest

Compound Name: *N,N'*-Dimethyltrimethyleneurea

Cat. No.: B108851

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## Navigating Chemical Intermediates: A Comparative Analysis of N,N'-Dimethylurea

A comprehensive guide for researchers, scientists, and drug development professionals on the experimental applications and comparative performance of N,N'-Dimethylurea. Due to the limited availability of experimental data for **N,N'-Dimethyltrimethyleneurea**, this guide will focus on the closely related and well-documented compound, N,N'-Dimethylurea (CAS 96-31-1), also known as 1,3-Dimethylurea.

N,N'-Dimethylurea is a versatile chemical intermediate with significant applications in various fields, including the synthesis of pharmaceuticals like caffeine and theophylline, and in the textile industry as a formaldehyde-free finishing agent.<sup>[1][2]</sup> This guide provides a statistical analysis of its performance, detailed experimental protocols, and a comparison with relevant alternatives to aid in experimental design and substance selection.

## Physicochemical and Toxicological Data Summary

A clear understanding of the physical, chemical, and toxicological properties of N,N'-Dimethylurea is fundamental for its safe and effective use in experimental settings. The following table summarizes key quantitative data for this compound.

Property	Value	Reference
Molecular Formula	C <sub>3</sub> H <sub>8</sub> N <sub>2</sub> O	[1]
Molecular Weight	88.11 g/mol	[3]
Melting Point	101-106 °C	[1][2]
Boiling Point	268-270 °C	[1][2]
Density	1.142 g/cm <sup>3</sup>	[2][3]
Water Solubility	765 g/L at 21.5 °C	[1]
logP	-0.49	[3]
Acute Oral Toxicity (LD50, Rat)	4000 mg/kg	[4][5]

## Performance in Key Applications: A Comparative Overview

N,N'-Dimethylurea's utility is most prominent in two primary areas: as a precursor in chemical synthesis and as a crosslinking agent in textile finishing.

### Intermediate in Caffeine Synthesis

N,N'-Dimethylurea is a key building block in the industrial synthesis of caffeine.[1][6] The process generally involves the reaction of N,N'-Dimethylurea with cyanoacetic acid to form an intermediate, which is then further processed through cyclization and methylation steps.

Alternatives: Other synthetic routes to caffeine exist, such as the methylation of theobromine.[7][8] Greener synthetic approaches are also being explored, utilizing safer methylating agents like dimethyl carbonate.[8] The choice of synthetic pathway often depends on factors like raw material availability, cost, and desired purity of the final product.

### Formaldehyde-Free Textile Finishing

In the textile industry, there is a significant move away from formaldehyde-releasing agents for creating wrinkle-resistant fabrics due to health concerns. N,N'-Dimethylurea, often in combination with glyoxal, serves as an effective formaldehyde-free crosslinking agent.[9]

Alternatives: Polycarboxylic acids, such as 1,2,3,4-butanetetracarboxylic acid (BTCA) and citric acid, are major alternatives for formaldehyde-free finishing.[10][11] While effective, they can be more expensive and may require different curing conditions compared to dimethylurea-based systems.[12] The performance of these alternatives in terms of wrinkle recovery, fabric strength, and cost is a critical consideration for textile manufacturers.

## Experimental Protocols

### Synthesis of N,N'-Dimethyl-N-cyanoacetylurea (An Intermediate for Heterocyclic Synthesis)

This protocol outlines the synthesis of a key derivative of N,N'-Dimethylurea used in the preparation of various heterocyclic compounds.

Materials:

- N,N'-Dimethylurea
- Cyanoacetic acid
- Acetic anhydride

Procedure:

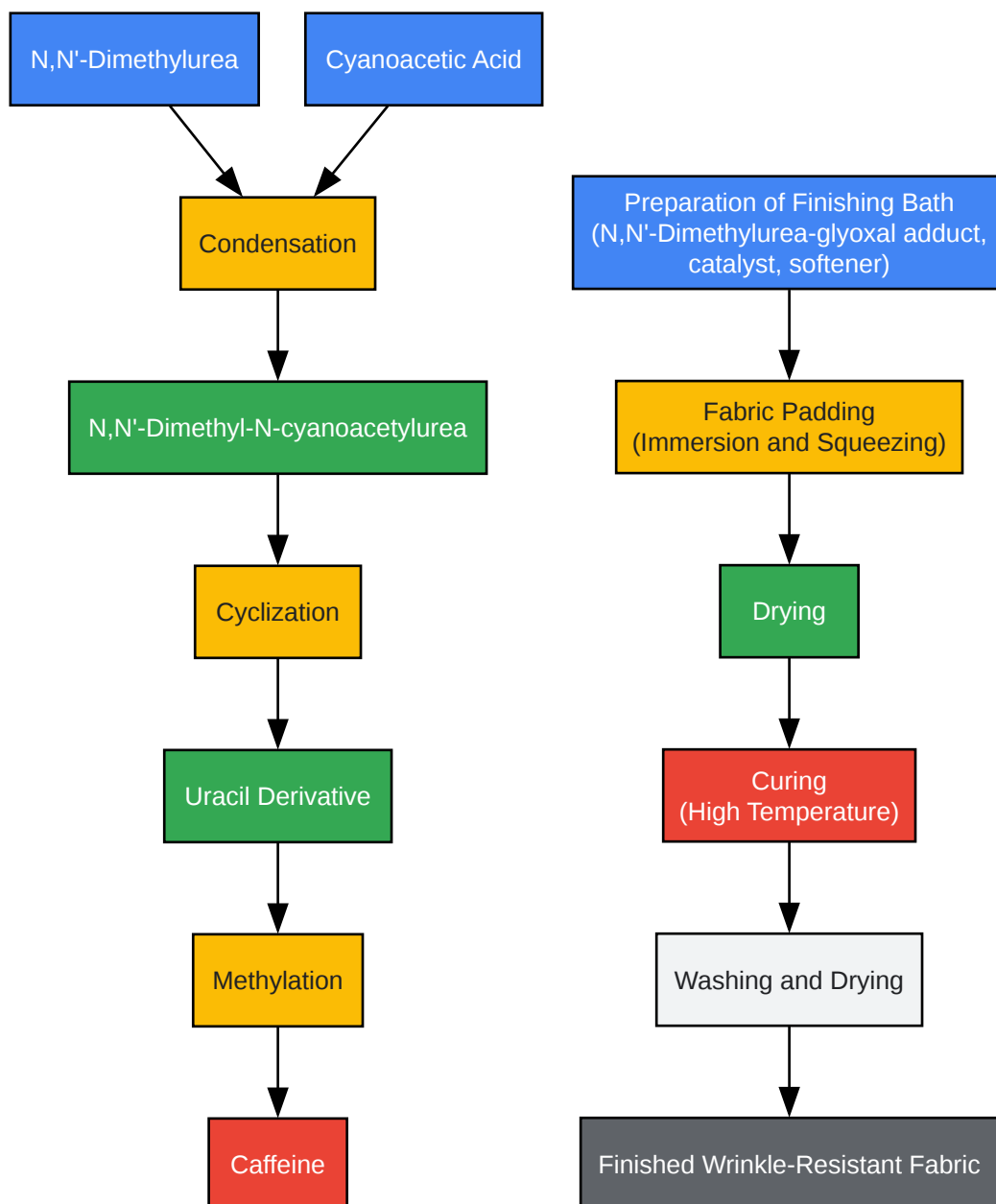
- React cyanoacetic acid with acetic anhydride to form a mixed anhydride.
- Introduce N,N'-Dimethylurea to the reaction mixture.
- The condensation reaction proceeds to yield N,N'-Dimethyl-N-cyanoacetylurea.[13]

Note: This is a generalized procedure. Specific reaction conditions such as temperature, reaction time, and purification methods should be optimized for the desired yield and purity.

## Mandatory Visualizations

### Logical Workflow for Caffeine Synthesis from N,N'-Dimethylurea

The following diagram illustrates the key steps in a common synthetic route for caffeine, highlighting the role of N,N'-Dimethylurea as a starting material.



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